

An In-depth Technical Guide to Aluminum Metaphosphate (CAS No. 13776-88-0)

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Compound of Interest

Compound Name: *Metaphosphoric acid (HPO₃),
aluminum salt*

Cat. No.: *B080451*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum metaphosphate, identified by the CAS number 13776-88-0, is a versatile inorganic polymer with the chemical formula $\text{Al}(\text{PO}_3)_3$.^[1] It is a white, odorless, crystalline powder known for its high thermal stability and glass-forming properties.^{[1][2][3]} This compound is a member of the metaphosphate family, which are characterized by cyclic or long-chain structures of repeating PO_3 units. Due to its unique physicochemical properties, aluminum metaphosphate finds extensive applications in various industrial and scientific fields, including the manufacturing of specialized glasses, ceramics, and catalytic processes.^[4] While not a direct active pharmaceutical ingredient, its properties are of interest in material science aspects relevant to drug delivery and formulation, and a related compound, aluminum phosphate, is used as a vaccine adjuvant and antacid.^{[5][6]}

Physicochemical Properties

A summary of the key quantitative data for aluminum metaphosphate is presented in the table below for easy reference and comparison.

Property	Value	References
CAS Number	13776-88-0	[1]
Molecular Formula	$\text{Al}(\text{PO}_3)_3$	[1]
Molecular Weight	263.90 g/mol	[1]
Appearance	White, odorless powder	[2][3]
Density	2.78 g/mL at 25 °C	[7][8][9]
Melting Point	Approximately 1527 °C	[7][9]
Solubility	Insoluble in water; soluble in nitric and hydrochloric acid	[2][3]

Synthesis and Experimental Protocols

Aluminum metaphosphate is typically synthesized through the reaction of an aluminum source with an excess of phosphoric acid at elevated temperatures. Several methods have been described, with variations in reactants and reaction conditions.

General Synthesis from Aluminum Hydroxide and Phosphoric Acid

A common method involves the reaction of aluminum hydroxide with phosphoric acid.[1]

- Reactants: Aluminum hydroxide ($\text{Al}(\text{OH})_3$) and phosphoric acid (H_3PO_4).
- Stoichiometry: A P/Al molar ratio of 3 is maintained to favor the formation of the metaphosphate.[1]
- Procedure:
 - Aluminum hydroxide is mixed with a concentrated solution of phosphoric acid (e.g., 40-60 wt%).
 - The mixture is heated to form an intermediate, acid aluminum phosphate.

- Subsequent dehydration at higher temperatures yields aluminum metaphosphate.[\[1\]](#)

Synthesis from Aluminum Oxide and Tetraphosphoric Acid (Patented Method)

A patented method outlines the synthesis using a dry powdery aluminum oxide compound and tetraphosphoric acid, which avoids issues of reactant settling and high viscosity associated with other phosphoric acids.[\[10\]](#)

- Reactants: A dry, powdery aluminum oxide compound (e.g., Al_2O_3) and tetraphosphoric acid ($\text{H}_6\text{P}_4\text{O}_{13}$, with a P_2O_5 content of 82-84%).
- Stoichiometry: 1 mole of Al_2O_3 to between 3.0 and 3.5 moles of P_2O_5 (as tetraphosphoric acid).[\[10\]](#)
- Experimental Protocol:
 - Create a uniform, non-separable suspension of the aluminum oxide compound in tetraphosphoric acid by mixing.[\[10\]](#)
 - Heat the suspension to approximately 150 °C until the cessation of bubbling.[\[10\]](#)
 - Further heat the resulting material to around 500 °C to complete the formation of aluminum metaphosphate.[\[10\]](#)

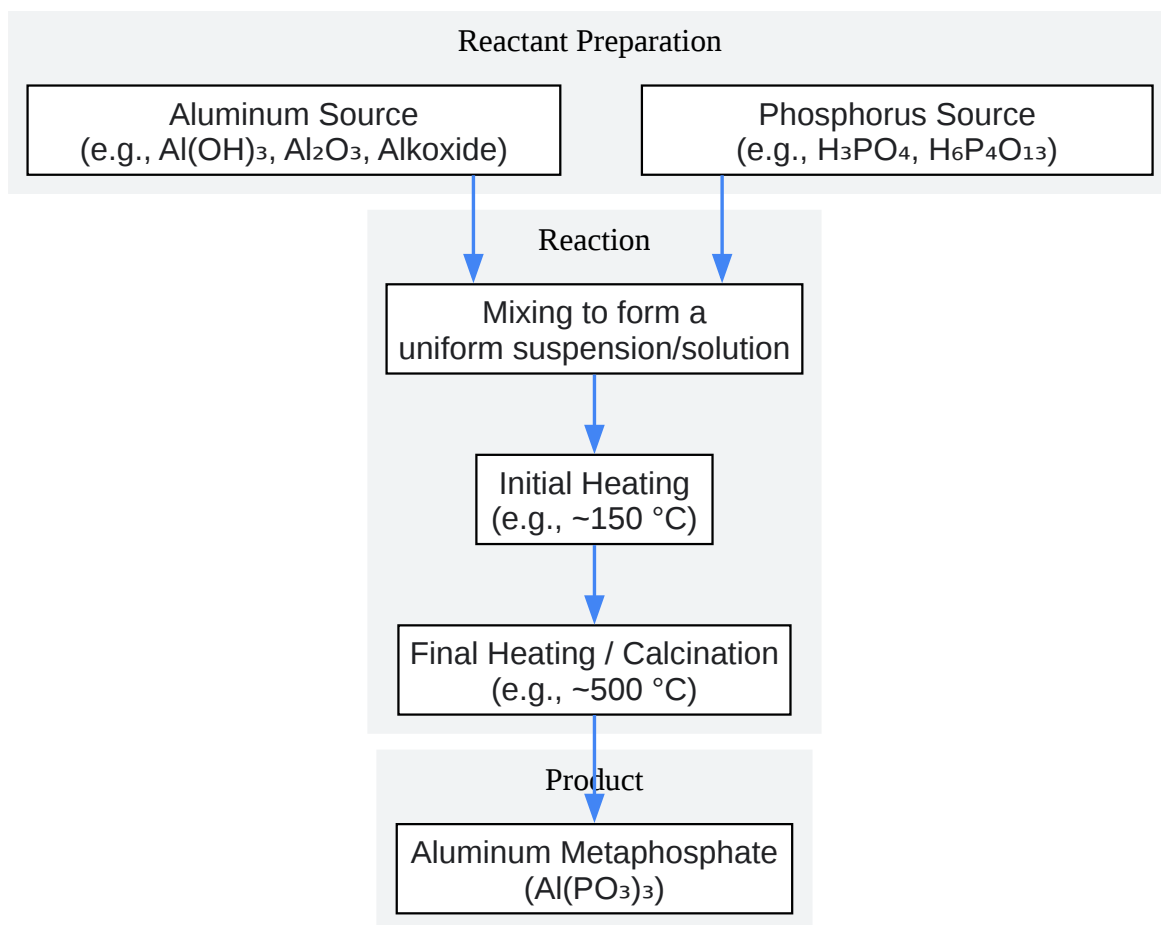
Synthesis via Aluminum Alkoxide (Patented Method)

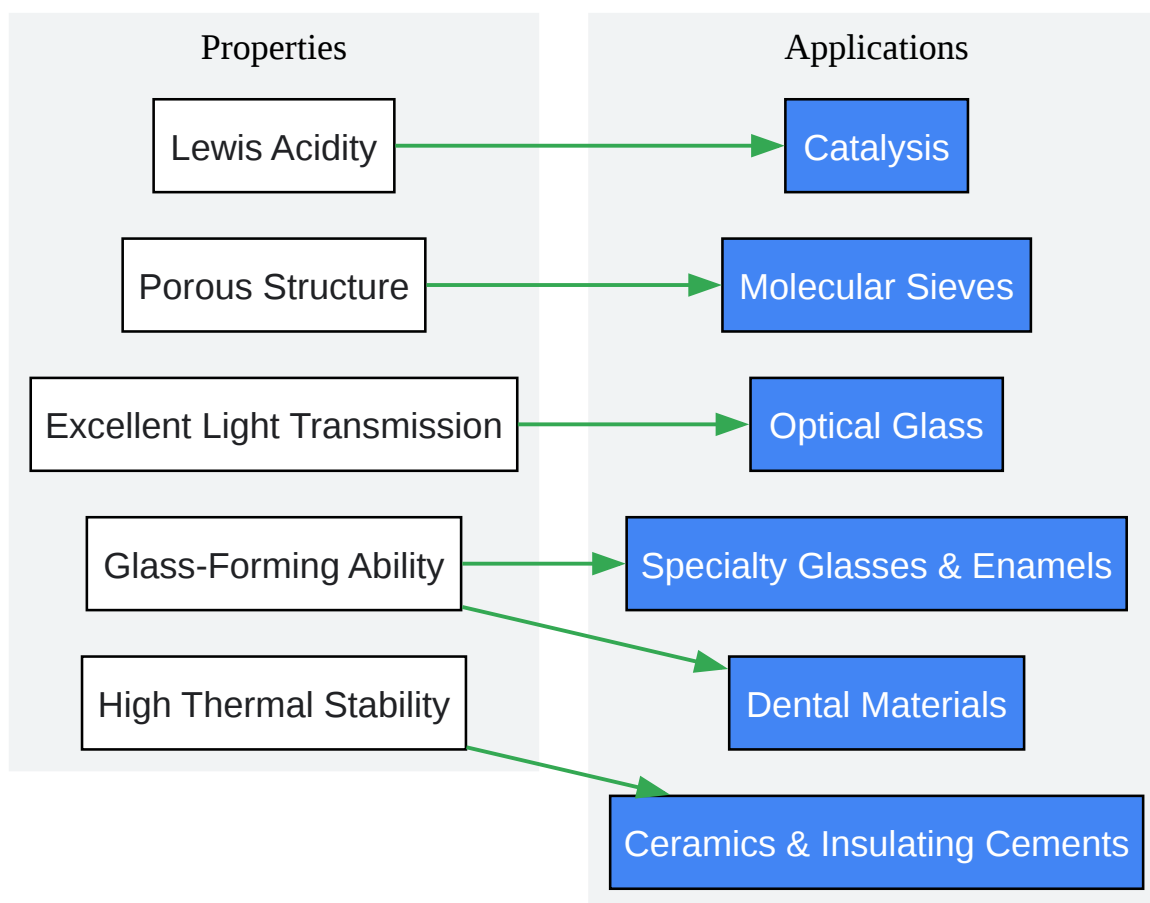
Another patented approach to producing high-purity aluminum metaphosphate involves the use of an aluminum alkoxide.[\[11\]](#)

- Reactants: An aluminum alkoxide and phosphoric acid.
- Procedure:
 - Phosphoric acid and the organic aluminum compound are mixed in reactive proportions to form a liquid reaction product mixture.[\[11\]](#)

- This intermediate can then be processed to yield high-purity aluminum metaphosphate.
[\[11\]](#)
- This method is also noted for its utility in creating shaped articles by using the liquid intermediate as a binder for sintering aluminum metaphosphate particles.[\[11\]](#)

A generalized workflow for the synthesis of aluminum metaphosphate is depicted below.





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